

# An In-depth Technical Guide to Leucynegamycin: Chemical Structure and Synthesis Pathway

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## Compound of Interest

Compound Name: *Leucynegamycin*

Cat. No.: *B15478896*

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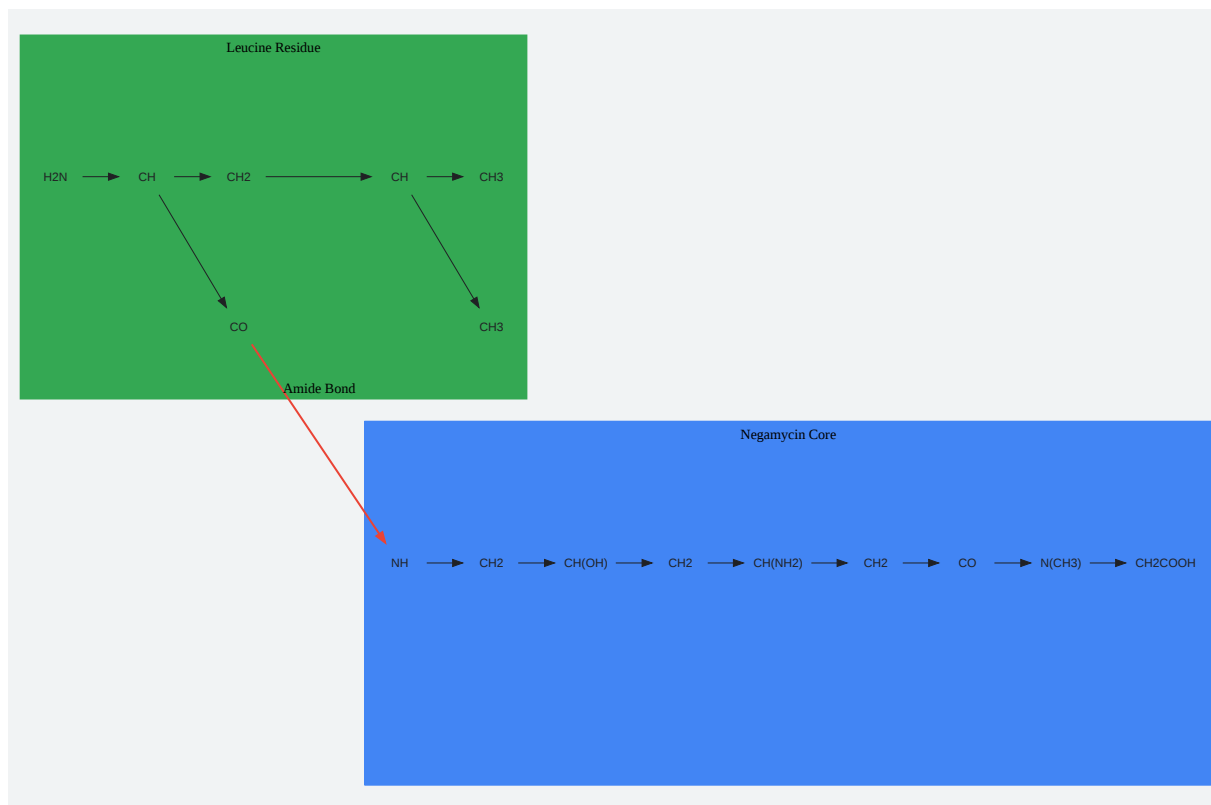
## Abstract

**Leucynegamycin**, a derivative of the antibiotic negamycin, has garnered interest within the scientific community for its potential therapeutic applications. This technical guide provides a comprehensive overview of the chemical structure and a proposed synthesis pathway of **Leucynegamycin**. Detailed experimental protocols, drawn from the synthesis of structurally similar compounds, are presented to facilitate further research and development. Quantitative data on its physicochemical properties and biological activities are summarized in structured tables for ease of reference. Additionally, this guide includes visualizations of the chemical structure and a logical synthesis workflow to enhance understanding.

## Chemical Structure

**Leucynegamycin** is an amino-dipeptide antibiotic. Its chemical structure consists of a negamycin core to which a leucine residue is attached. The systematic name for **Leucynegamycin** is 2-[[[(3R,5R)-3-amino-6-[[[(2S)-2-amino-4-methylpentanoyl]amino]-5-hydroxyhexanoyl]amino]-methylamino]acetic acid.[1]

The key structural features include a hydrazine moiety, a  $\beta$ -amino acid core, and the appended L-leucine. These features are critical for its biological activity.



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Caption: Chemical structure of **Leucylnegamycin**.

## Physicochemical Properties

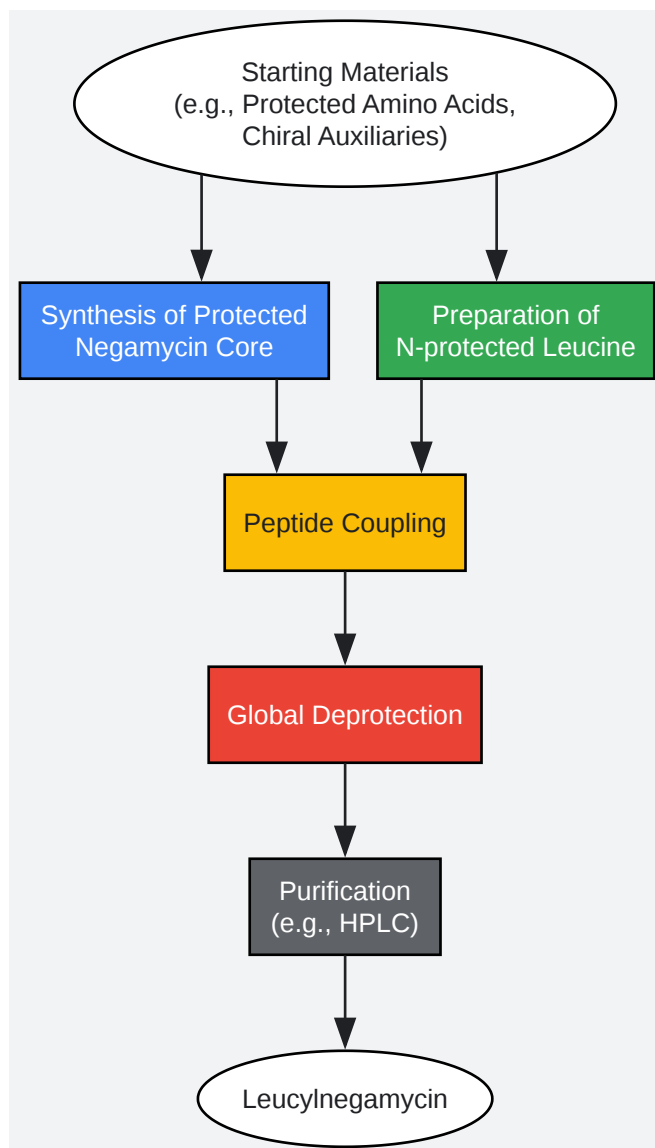
A summary of the key physicochemical properties of **Leucylnegamycin** is provided in Table 1. This data is essential for its handling, formulation, and pharmacokinetic studies.

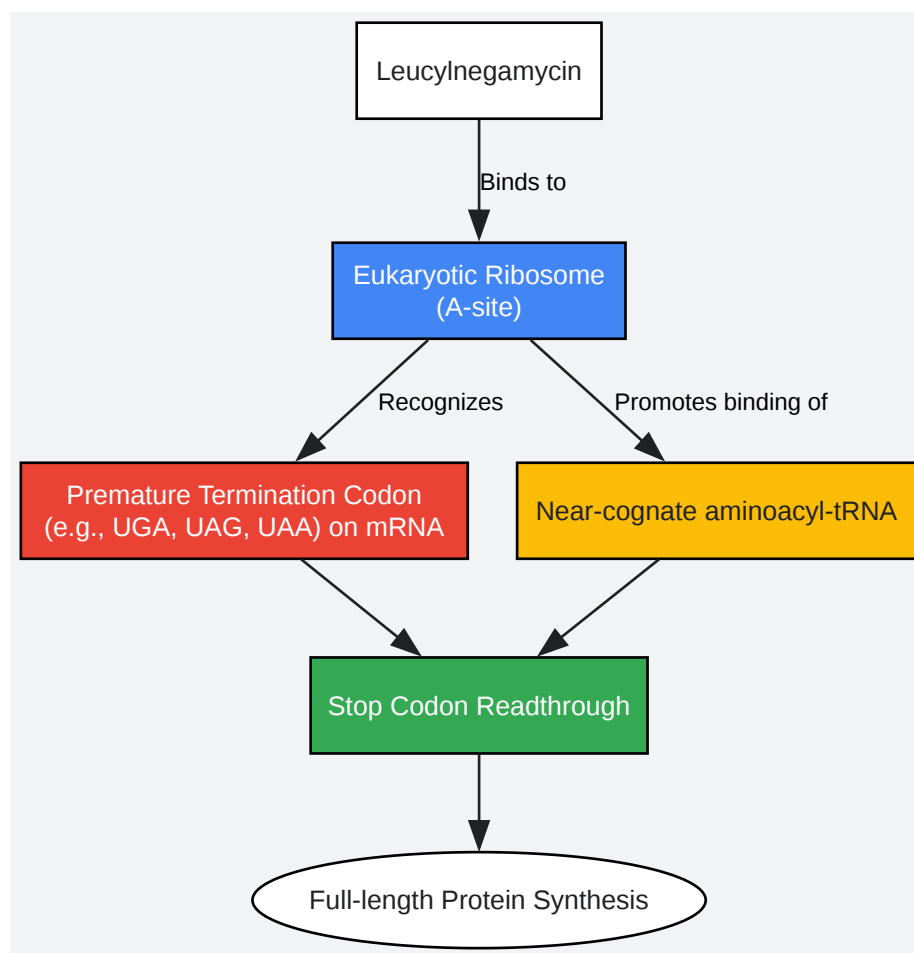
Property	Value	Source
Molecular Formula	C15H31N5O5	<a href="#">[1]</a>
Molecular Weight	361.44 g/mol	<a href="#">[1]</a>
IUPAC Name	2-[[[(3R,5R)-3-amino-6-[[[(2S)-2-amino-4-methylpentanoyl]amino]-5-hydroxyhexanoyl]amino]-methylamino]acetic acid	<a href="#">[1]</a>
SMILES	<chem>CC(C)C--INVALID-LINK--NN(C)CC(=O)O(N)O"&gt;C@@HN</chem>	<a href="#">[1]</a>
CAS Number	35663-84-4	<a href="#">[1]</a>

## Synthesis Pathway

A complete, published total synthesis or biosynthetic pathway specifically for **Leucylnegamycin** is not readily available in the current literature. However, based on the known synthesis of its parent compound, negamycin, and the synthesis of a close analog, Leucyl-3-epi-deoxynegamycin, a logical synthetic route can be proposed. The synthesis can be conceptually divided into two main stages: the synthesis of the negamycin core and the subsequent coupling with a protected leucine derivative.

The following diagram illustrates a plausible synthetic workflow.





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## References

- 1. Leucylnegamycin | C<sub>15</sub>H<sub>31</sub>N<sub>5</sub>O<sub>5</sub> | CID 198154 - PubChem [pubchem.ncbi.nlm.nih.gov]
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